

# A Technical Guide to the Solubility of 1-Naphthoic Acid-d7

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## Compound of Interest

Compound Name: 1-Naphthoic Acid-d7

Cat. No.: B562228

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This technical guide provides an in-depth overview of the available solubility data for **1-Naphthoic Acid-d7**, targeted at researchers, scientists, and professionals in drug development. Due to a lack of specific quantitative solubility data for the deuterated form, this guide presents information on the non-deuterated analogue, 1-Naphthoic Acid, to provide a baseline understanding of its solubility characteristics.

## Physicochemical Properties and Solubility Data

1-Naphthoic Acid is a white to off-white crystalline solid.<sup>[1]</sup> While specific quantitative solubility data for **1-Naphthoic Acid-d7** is not readily available in the reviewed literature, the solubility of its non-deuterated counterpart, 1-Naphthoic Acid, has been qualitatively described. It is slightly soluble in hot water and freely soluble in organic solvents such as hot alcohol and ether.<sup>[1][2]</sup><sup>[3]</sup> A predicted water solubility for 1-Naphthoic acid is 0.512 mg/mL.<sup>[4]</sup>

The following table summarizes the available physicochemical and qualitative solubility data for 1-Naphthoic Acid.

Property	Value	Source(s)
Molecular Formula	C <sub>11</sub> HD <sub>7</sub> O <sub>2</sub> (for d7 variant)	
	C <sub>11</sub> H <sub>8</sub> O <sub>2</sub> (for non-deuterated)	
Molecular Weight	179.22 g/mol (for d7 variant)	
	172.18 g/mol (for non-deuterated)	
Melting Point	157-160 °C	
	160.5-162 °C	
Boiling Point	300 °C	
Water Solubility	Slightly soluble in hot water	
	Predicted: 0.512 mg/mL	
Organic Solvent Solubility	Freely soluble in hot alcohol and ether.	
	Soluble in ethanol, ether, and chloroform.	
pKa (Strongest Acidic)	3.63	

## Experimental Protocols

Specific experimental protocols for determining the solubility of **1-Naphthoic Acid-d7** were not found in the searched literature. However, a general and widely accepted method for determining the solubility of a solid compound like **1-Naphthoic Acid-d7** is the shake-flask method, which is considered the gold standard.

General Shake-Flask Solubility Protocol:

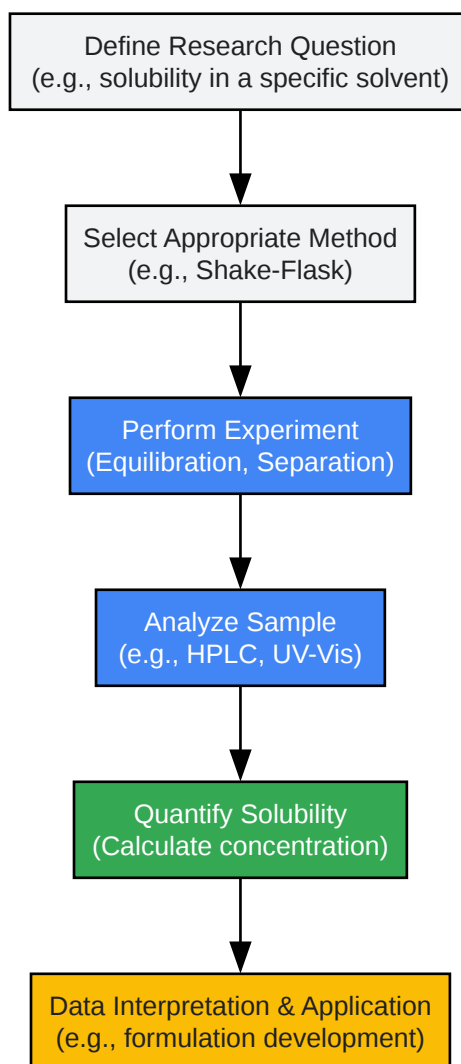
- **Preparation of Saturated Solution:** An excess amount of the solid compound (**1-Naphthoic Acid-d7**) is added to a known volume of the solvent of interest (e.g., water, ethanol, buffers at various pH) in a sealed container.

- **Equilibration:** The mixture is agitated at a constant temperature for a prolonged period (typically 24-72 hours) to ensure that equilibrium is reached and the solution is saturated.
- **Phase Separation:** The undissolved solid is separated from the solution by centrifugation and/or filtration. Care must be taken to avoid any loss of the dissolved compound or solvent during this step.
- **Quantification:** The concentration of the dissolved compound in the clear supernatant or filtrate is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV or mass spectrometric detection, or UV-Vis spectroscopy.
- **Data Reporting:** The solubility is reported in units such as mg/mL, g/L, or mol/L at the specified temperature.

To ensure accuracy, this experiment should be performed in triplicate.

## Logical Workflow for Solubility Determination

The process of determining and utilizing solubility data in a research context can be visualized as a logical workflow.



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Caption: A logical workflow for the experimental determination of solubility.

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Address: 3281 E Guasti Rd  
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